Technical Guide: Methyl 4-(1,1-Dioxothiomorpholino)benzoate

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Compound of Interest

Compound Name:	*Methyl 4-(1,1-Dioxothiomorpholino)benzoate*
CAS No.:	*451485-76-0*
Cat. No.:	*B3022988*

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Optimizing Sulfone-Based Bioisosteres in Medicinal Chemistry

Executive Summary

Methyl 4-(1,1-dioxothiomorpholino)benzoate is a para-substituted benzoate ester featuring a thiomorpholine 1,1-dioxide moiety.[1] This compound serves as a critical intermediate in drug discovery, particularly for programs targeting Factor Xa inhibition, antibacterial oxazolidinones, and metabolic modulators.

Its core value lies in the thiomorpholine 1,1-dioxide group, which acts as a non-basic, metabolically stable bioisostere of morpholine or piperazine. Unlike its ether or amine counterparts, the sulfone group introduces polarity without basicity, reducing hERG liability and preventing oxidative metabolic hotspots.

Structural Analysis & Pharmacophore Logic

Chemical Architecture

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The molecule consists of two distinct domains linked by a C-N bond:

- The Electrophilic Acceptor: A methyl benzoate core. The ester functionality at the para position activates the ring for nucleophilic attack during synthesis and serves as a handle for further derivatization (e.g., hydrolysis to benzoic acid).
- The Polar Modulator: A thiomorpholine 1,1-dioxide ring.[2] This saturated heterocycle adopts a chair conformation. The sulfone (

) group creates a strong dipole, enhancing water solubility while maintaining lipophilic balance (LogP modulation).

Bioisosteric Significance

In medicinal chemistry, replacing a morpholine oxygen with a sulfone (

) group is a strategic design choice:

- Metabolic Stability: The sulfur atom is already fully oxidized, preventing S-oxidation (a common clearance pathway for thiomorpholines).
- Basicity Reduction: The electron-withdrawing effect of the sulfone lowers the pKa of the nitrogen (if it were free), though here the nitrogen is an aniline type.
- Hydrogen Bonding: The sulfone oxygens act as weak hydrogen bond acceptors, distinct from the ether oxygen of morpholine.

Synthetic Methodologies

Two primary routes exist for synthesizing this compound.[3][4] The choice depends on scale and starting material availability.

Route A: Nucleophilic Aromatic Substitution (S_NAr)

Preferred for Laboratory Scale & Convergent Synthesis

This method couples a pre-formed thiomorpholine 1,1-dioxide with an activated aryl fluoride.

- Substrates: Methyl 4-fluorobenzoate + Thiomorpholine 1,1-dioxide.

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- Reagents: Potassium Carbonate (

  ), DMSO or DMF.

- Conditions: 100°C, 12–24 hours.

- Mechanism: The ester group at the para position withdraws electron density, activating the ring for attack by the secondary amine of the thiomorpholine. Fluoride is the preferred leaving group due to its high electronegativity, which stabilizes the Meisenheimer complex intermediate.

Route B: Divinyl Sulfone Cyclization

Preferred for Industrial Scale & Atom Economy

This method builds the heterocyclic ring directly onto the aniline precursor.

- Substrates: Methyl 4-aminobenzoate + Divinyl sulfone.

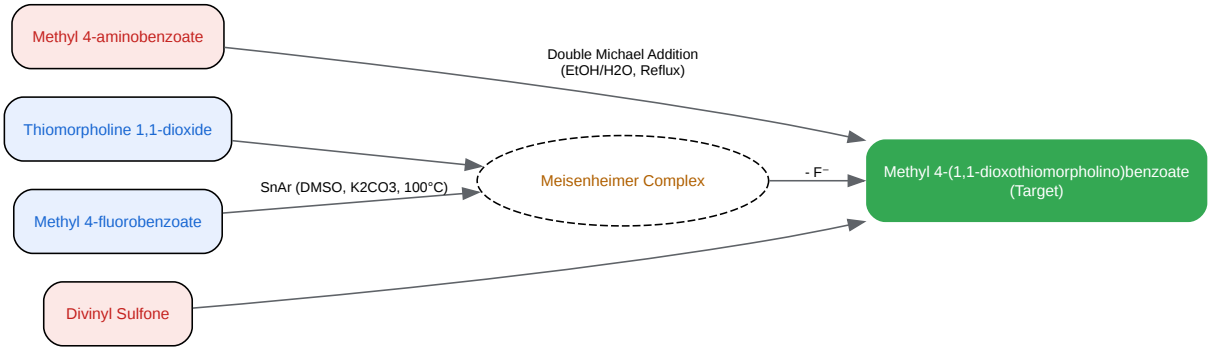
- Reagents: Water/Ethanol or dilute acid/base catalyst.

- Conditions: Reflux.[5]

- Mechanism: Double Michael addition. The aniline nitrogen attacks the vinyl sulfone (1,4-addition), followed by an intramolecular Michael addition to close the ring.

Visualizing the Synthetic Pathways

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Figure 1: Convergent (SnAr) vs. Linear (Cyclization) synthesis strategies.

Experimental Protocol (S_NAr Method)

Objective: Synthesis of **Methyl 4-(1,1-dioxothiomorpholino)benzoate** via nucleophilic aromatic substitution.

Reagents:

- Methyl 4-fluorobenzoate (1.0 eq)
- Thiomorpholine 1,1-dioxide (1.1 eq)[1]
- Potassium Carbonate (

  ), anhydrous (2.0 eq)
- Dimethyl sulfoxide (DMSO) [Concentration: 0.5 M]

Procedure:

- Setup: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve Methyl 4-fluorobenzoate in DMSO.

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- Addition: Add Thiomorpholine 1,1-dioxide followed by

  .

- Reaction: Heat the mixture to 100°C under an inert atmosphere (

) for 16 hours. Monitor via TLC (Hexane:EtOAc 1:1) or LC-MS.

- Workup: Cool to room temperature. Pour the reaction mixture into ice-cold water (10x volume). The product typically precipitates as a solid.

- Isolation: Filter the precipitate. Wash with water to remove residual DMSO and salts.

- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO_2, 0-40% EtOAc in Hexanes) if necessary.

Self-Validating Checkpoint:

- Observation: The reaction should turn from a clear solution to a suspension (formation of KF/K2CO3 salts).

- LC-MS: Look for the parent ion

  .

Physicochemical Properties & Characterization

Key Data Table

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Property	Value	Notes
Appearance	White to off-white crystalline powder	May appear greenish if trace Cu/Ni present
Melting Point	168–172 °C	High MP indicates strong crystal lattice (dipole interactions)
Solubility	DMSO, DMF, Hot Ethanol	Poor solubility in water and hexane
LogP (Calc)	~1.2	Lower than morpholine analog due to sulfone polarity
H-Bond Acceptors	4	2 Sulfone oxygens + 2 Ester oxygens
H-Bond Donors	0	No labile protons

Spectral Expectations

- ^{1}H NMR (DMSO-d_6):
  - Aromatic: Two doublets (AA'BB' system) at ~7.8 ppm (2H, ortho to ester) and ~7.0 ppm (2H, ortho to N).
  - Ester Methyl: Singlet at ~3.8 ppm (3H).
  - Thiomorpholine Ring: Two triplets. The protons appear downfield (~3.9 ppm) due to the aniline nitrogen. The protons appear at ~3.1 ppm.
- IR Spectroscopy:
  - Carbonyl (C=O): Strong band at ~1710 cm^{-1}.
  - Sulfone (O=S=O): Symmetric/Asymmetric stretches at ~1130 cm^{-1} and ~1300 cm^{-1}.

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Safety & Handling

- Hazard Class: Irritant (Skin/Eye/Respiratory).
- Storage: Store at room temperature, kept dry. The ester is stable but can hydrolyze under strong acidic/basic conditions over time.
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Use a fume hood during the heating phase of synthesis to contain DMSO vapors.

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